

stability and storage conditions for 2-(Allyloxy)-3-bromobenzaldehyde

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Compound of Interest

Compound Name: 2-(Allyloxy)-3-bromobenzaldehyde

Cat. No.: B2362877

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An In-depth Technical Guide to the Stability and Storage of 2-(Allyloxy)-3-bromobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Detailed, peer-reviewed stability and degradation studies specifically for **2-(Allyloxy)-3-bromobenzaldehyde** are not extensively available in the public domain. The following guide is based on the chemical properties of its functional groups (aromatic aldehyde, allyl ether, and bromo substituent) and established principles of chemical stability. The recommendations provided should be supplemented with in-house stability testing for any critical applications.

Chemical Profile and Inferred Stability

2-(Allyloxy)-3-bromobenzaldehyde is a substituted aromatic aldehyde with the molecular formula $C_{10}H_9BrO_2$. Its structure, featuring an aldehyde group, an allyl ether linkage, and a bromine atom on the benzene ring, dictates its reactivity and stability.

- Aldehyde Group:** The aldehyde functional group is susceptible to oxidation, especially in the presence of air (oxygen), light, and certain metal ions. This can lead to the formation of the corresponding carboxylic acid, 2-(allyloxy)-3-bromobenzoic acid. Aldehydes can also undergo polymerization, particularly in the absence of inhibitors and under non-ideal storage conditions.

- **Allyl Ether Group:** The allyl group contains a double bond, which can be a site for oxidation, polymerization, or other addition reactions. The ether linkage itself is generally stable but can be cleaved under strongly acidic or basic conditions.
- **Bromo Aromatic System:** The brominated benzene ring is relatively stable. However, exposure to high-energy sources like UV light could potentially lead to dehalogenation or other photochemical reactions over extended periods.

Based on these features, the primary degradation pathways for **2-(Allyloxy)-3-bromobenzaldehyde** are likely oxidation of the aldehyde and reactions involving the allyl group.

Recommended Storage and Handling Conditions

To ensure the long-term integrity of **2-(Allyloxy)-3-bromobenzaldehyde**, the following storage and handling conditions are recommended. These are summarized in the table below.

Parameter	Recommended Condition	Rationale
Temperature	2-8°C (Refrigerated)	To slow down the rate of potential degradation reactions, such as oxidation and polymerization.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	To prevent the oxidation of the aldehyde group by atmospheric oxygen.
Light	Protect from light. Store in an amber or opaque container.	To minimize light-induced degradation, including photo-oxidation and other photochemical reactions involving the aromatic system and allyl group.
Moisture	Store in a tightly sealed container in a dry place.	To prevent hydrolysis and potential moisture-mediated degradation.
Material of Container	Chemically resistant glass (e.g., borosilicate) or a suitable inert polymer container.	To avoid leaching of impurities from the container or reaction with the container material.

Proposed Experimental Protocols for Stability Assessment

For critical applications, a formal stability study is recommended. The following outlines a general approach that can be adapted.

Forced Degradation Study

A forced degradation (or stress testing) study is crucial to identify potential degradation products and pathways.

Objective: To evaluate the stability of **2-(Allyloxy)-3-bromobenzaldehyde** under various stress conditions.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **2-(Allyloxy)-3-bromobenzaldehyde** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- Stress Conditions: Expose aliquots of the stock solution to the following conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Store the solid compound at 60°C for 48 hours.
 - Photolytic Degradation: Expose the solution to UV light (e.g., 254 nm) and visible light for a defined period.
- Sample Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV detector or Mass Spectrometry (MS). A suitable starting point for HPLC method development could be a C18 column with a gradient elution of water and acetonitrile.
- Data Evaluation: Compare the chromatograms of the stressed samples with that of a control sample (stored under recommended conditions) to identify and quantify any degradation products.

Long-Term Stability Study

Objective: To determine the shelf-life of **2-(Allyloxy)-3-bromobenzaldehyde** under recommended storage conditions.

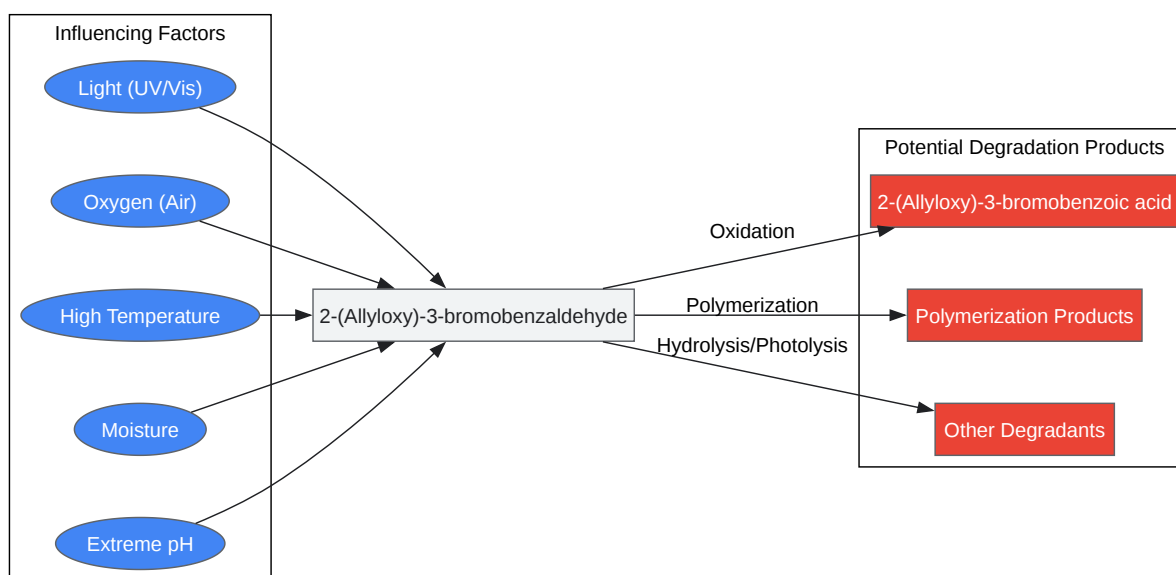
Methodology:

- Sample Preparation: Store multiple aliquots of **2-(Allyloxy)-3-bromobenzaldehyde** in appropriate containers under the recommended storage conditions (2-8°C, protected from light, under an inert atmosphere).

- Time Points: Designate specific time points for analysis (e.g., 0, 3, 6, 9, 12, 18, 24 months).
- Analysis: At each time point, analyze one aliquot for purity and the presence of any degradation products using a validated stability-indicating method (as developed during the forced degradation study).
- Data Analysis: Plot the purity of the compound as a function of time to establish a shelf-life.

Visualization of Stability Factors

The following diagram illustrates the key factors that can influence the stability of **2-(Allyloxy)-3-bromobenzaldehyde** and its potential degradation pathways.



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Caption: Factors Affecting the Stability of **2-(Allyloxy)-3-bromobenzaldehyde**.

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